

In-Depth Technical Guide: 1-(3-Pyridyl)-1-propylamine Dihydrochloride

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Compound of Interest

Compound Name: 1-(3-Pyridyl)-1-propylamine
Dihydrochloride

Cat. No.: B597266

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Abstract

This document provides a comprehensive overview of the available technical data for **1-(3-Pyridyl)-1-propylamine Dihydrochloride** (CAS No. 1228879-41-1). Due to the limited publicly available information on this specific compound, this guide focuses on its fundamental chemical and physical properties. Detailed experimental protocols, biological activity, and associated signaling pathways are not extensively documented in current literature. This guide serves as a foundational resource for researchers interested in this molecule, consolidating the known data and identifying areas for future investigation.

Chemical and Physical Properties

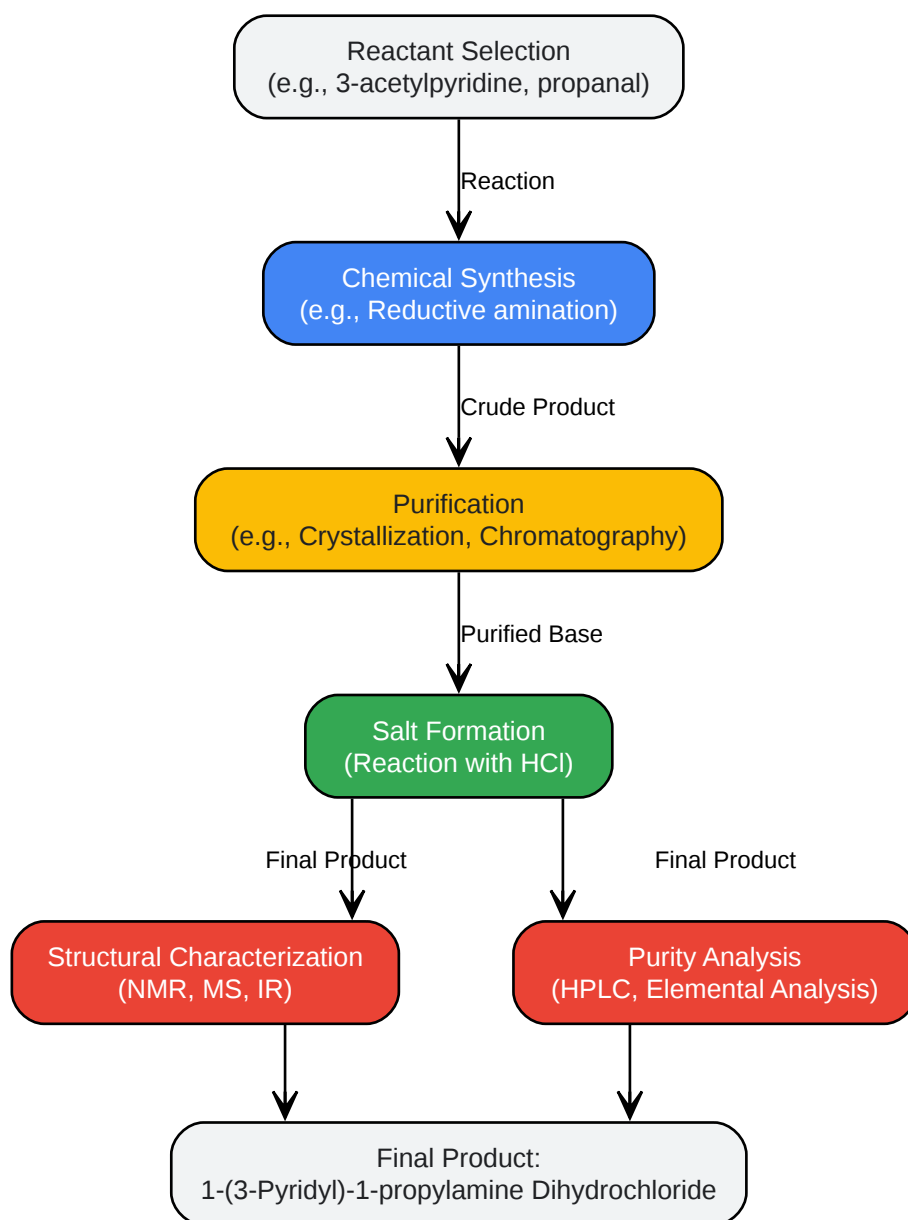
1-(3-Pyridyl)-1-propylamine Dihydrochloride is a pyridinamine derivative. The following table summarizes its key quantitative data.

Property	Value	Source
CAS Number	1228879-41-1	[1]
Molecular Formula	C ₈ H ₁₄ Cl ₂ N ₂	[2][3][4]
Molecular Weight	209.12 g/mol	[2][3][4]
Appearance	White to off-white solid	[1]
Storage Temperature	2-8°C, protect from light	[1]

Note: Some sources may list alternative molecular formulas or weights, which could pertain to the free base or other salt forms of the compound.

Synthesis and Characterization Workflow

While a specific, detailed experimental protocol for the synthesis of **1-(3-Pyridyl)-1-propylamine Dihydrochloride** is not readily available in the reviewed literature, a general logical workflow for the synthesis and characterization of such a compound is presented below. This serves as a conceptual framework for researchers undertaking work with this or similar molecules.



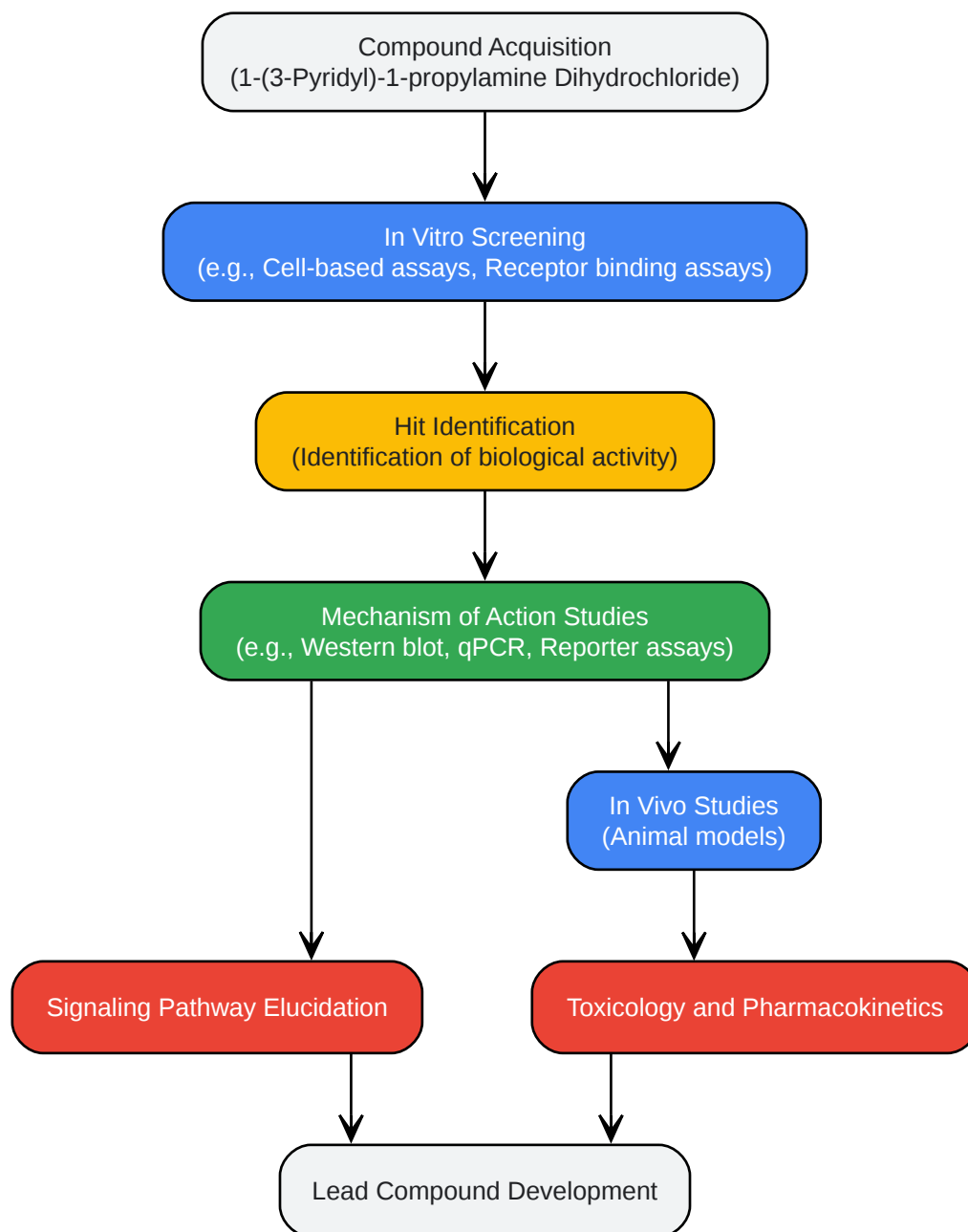
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Figure 1: A generalized workflow for the synthesis and characterization of a chemical entity.

Biological Activity and Signaling Pathways

Extensive searches of scientific literature and chemical databases did not yield specific information regarding the biological activity or associated signaling pathways for **1-(3-Pyridyl)-1-propylamine Dihydrochloride**. The biological function of this compound appears to be an uncharacterized area of research.

For researchers interested in investigating the potential biological effects of this molecule, a general workflow for screening and pathway analysis is suggested below.



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Figure 2: A conceptual workflow for the investigation of the biological activity of a novel compound.

Safety and Handling

According to available safety data, **1-(3-Pyridyl)-1-propylamine Dihydrochloride** is associated with the following hazard statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area.

Conclusion and Future Directions

1-(3-Pyridyl)-1-propylamine Dihydrochloride is a chemical compound for which basic identifying and safety information is available. However, there is a notable absence of detailed scientific literature regarding its synthesis, experimental analysis, and biological function. This presents an opportunity for original research to characterize this molecule more fully. Future studies could focus on developing and documenting a robust synthetic route, elucidating its three-dimensional structure, and screening for biological activity across a range of cellular and animal models. Such research would significantly enhance the scientific understanding of this compound and its potential applications.

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